

Isooctyl Acrylate (CAS No. 29590-42-9): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **Isooctyl acrylate**

Cat. No.: **B7801725**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **isooctyl acrylate** (CAS No. 29590-42-9), a versatile monomer widely utilized in the synthesis of polymers for a variety of applications, including pressure-sensitive adhesives, coatings, and sealants. This document outlines its core physicochemical properties, detailed experimental protocols for its analysis and polymerization, and key safety and handling information.

Core Technical Data

The properties of **isooctyl acrylate** are summarized in the tables below, providing a comprehensive look at its physical, chemical, and safety characteristics.

General and Physical Properties

Property	Value	Reference
CAS Number	29590-42-9	[1] [2]
Molecular Formula	C ₁₁ H ₂₀ O ₂	[1] [2]
Molecular Weight	184.28 g/mol	[1] [2]
Appearance	Clear, colorless liquid	[1]
Odor	Mild, characteristic	[1]
Density	0.86 - 0.88 g/cm ³ at 20-25°C	[1] [3]
Boiling Point	198°C	[1]
125°C at 20 mmHg		
Melting Point	-65°C to < -90°C	[1] [4]
Flash Point	75 - 91°C (closed cup)	[1] [3]
Vapor Pressure	0.15 mmHg at 25°C	[1]
Solubility in Water	Insoluble	[1]
Refractive Index	1.436 - 1.437 at 20°C	[1]
Viscosity	5.5 mPa·s at 25°C	[1]

Specifications and Impurities

Parameter	Typical Specification
Purity (Assay)	>90% - ≥ 99.5%
Inhibitor (MEHQ)	75 - 125 ppm
Water Content	≤ 0.1%
Acidity (as Acrylic Acid)	≤ 0.01%
Color (APHA)	≤ 10

Experimental Protocols

Detailed methodologies for key experiments involving **isooctyl acrylate** are provided below.

Determination of Purity by Gas Chromatography (GC)

This method is utilized to determine the area percent purity of **isooctyl acrylate** and to identify and quantify any impurities.

Methodology:

- Instrument: Gas chromatograph equipped with a Flame Ionization Detector (FID).[\[5\]](#)
- Column: A non-polar capillary column, such as a DB-1 or equivalent (30 m x 0.25 mm ID, 0.25 μ m film thickness), is suitable for separating **isooctyl acrylate** from potential impurities like isoctanol and other acrylate esters.[\[5\]](#)
- Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1 mL/min).[\[5\]](#)
- Temperatures:
 - Injector Temperature: 250°C.[\[5\]](#)
 - Detector Temperature: 280°C.[\[5\]](#)
 - Oven Temperature Program: Initial Temperature: 80°C, hold for 2 minutes. Ramp: 10°C/minute to 250°C. Final Hold: Hold at 250°C for 5 minutes.[\[5\]](#)
- Sample Preparation: Dilute the **isooctyl acrylate** sample in a suitable solvent such as acetone or methylene chloride to a concentration of approximately 1 mg/mL.[\[5\]](#)
- Injection Volume: 1 μ L.[\[5\]](#)
- Quantification: The purity is calculated based on the area percent of the **isooctyl acrylate** peak relative to the total area of all peaks in the chromatogram.[\[5\]](#)

Synthesis of Isooctyl Acrylate via Esterification

This protocol outlines a laboratory-scale synthesis of **isooctyl acrylate**.

Materials:

- Acrylic acid
- Isooctanol
- Water-soluble acid catalyst (e.g., sulfuric acid)
- Polymerization inhibitor (e.g., hydroquinone)
- Three-neck round-bottom flask equipped with a mechanical stirrer, thermometer, and a distillation setup (e.g., Dean-Stark apparatus)
- Heating mantle
- Vacuum source

Procedure:

- Charge the reaction flask with the polymerization inhibitor, acrylic acid, and isooctanol.[2]
- Begin stirring the mixture to ensure homogeneity.[2]
- Slowly add the acid catalyst to the mixture while stirring.[2]
- Assemble the distillation apparatus and begin heating the mixture.
- Gradually increase the temperature while applying a vacuum to facilitate the removal of water produced during the esterification. A multi-stage process can be effective:
 - Stage 1: Heat to 88-92 °C under a vacuum of -38.0 to -43.0 kPa.[2]
 - Stage 2: Increase temperature to 95.0-97.5 °C and vacuum to -53.0 to -58.0 kPa.[2]
 - Stage 3: Increase temperature to 103.0-107.0 °C and vacuum to -70.0 to -72.5 kPa.[2]
- Monitor the reaction by collecting the water in the distillation receiver. The reaction is considered complete when water is no longer produced.
- Cool the crude product mixture to room temperature.[2]

- Transfer the mixture to a separatory funnel and wash sequentially with a sodium bicarbonate solution (to neutralize the acid catalyst) and then with brine or deionized water to remove impurities.
- Dry the organic layer over an anhydrous salt (e.g., magnesium sulfate), filter, and purify by vacuum distillation to obtain pure **isooctyl acrylate**.

Solution Polymerization for Pressure-Sensitive Adhesive (PSA) Synthesis

This protocol describes the synthesis of a solvent-based acrylic PSA.

Materials:

- Isooctyl acrylate** (IOA)
- Methyl methacrylate (MMA)
- Acrylic acid (AA)
- Ethyl acetate (solvent)
- Azobisisobutyronitrile (AIBN) (initiator)
- Nitrogen gas supply
- Reaction vessel with reflux condenser, mechanical stirrer, and nitrogen inlet

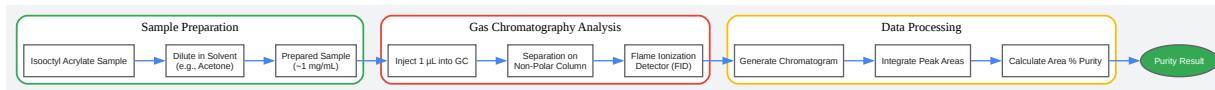
Procedure:

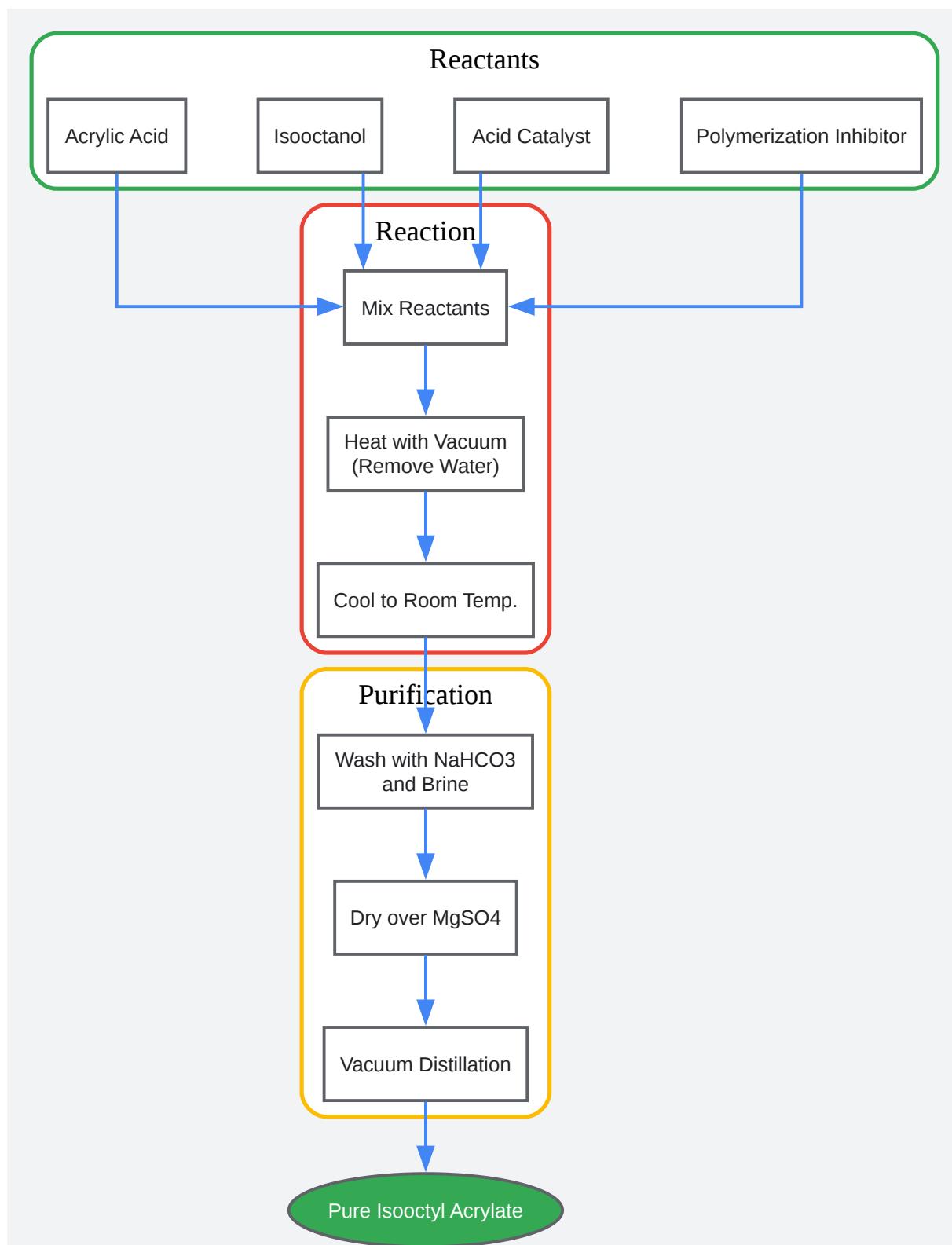
- Reactor Setup: Assemble the reaction vessel and purge with nitrogen for 15-20 minutes to create an inert atmosphere.[\[1\]](#)
- Monomer Mixture Preparation: In a separate beaker, prepare a mixture of the monomers: IOA (e.g., 70 parts by weight), MMA (e.g., 25 parts by weight), and AA (e.g., 5 parts by weight).[\[1\]](#)
- Initiator Solution: Dissolve AIBN (e.g., 0.5 parts by weight) in a portion of the ethyl acetate.[\[1\]](#)

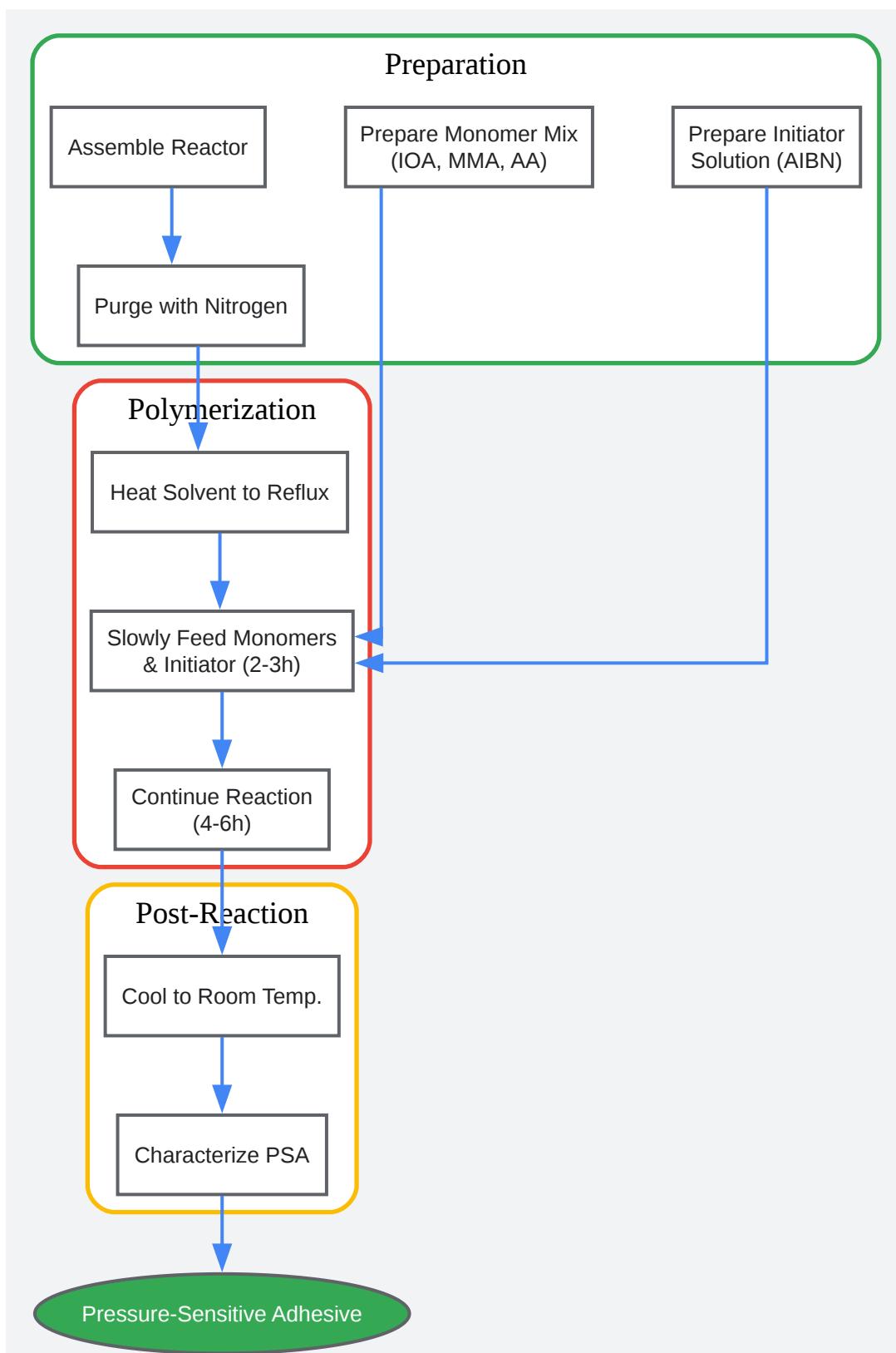
- Reaction Initiation: Add half of the ethyl acetate to the reaction vessel and heat to reflux (approximately 77°C).[1]
- Monomer Feed: Slowly add the monomer mixture and the initiator solution to the reaction vessel over a period of 2-3 hours while maintaining a gentle reflux and constant stirring.[1]
- Polymerization: After the addition is complete, continue the reaction for another 4-6 hours to ensure high monomer conversion.[1]
- Cooling and Characterization: Cool the resulting polymer solution to room temperature. The PSA can then be characterized for its viscosity, solid content, molecular weight, and adhesive properties (peel, tack, shear).[1]

Visualized Workflows and Pathways

The following diagrams illustrate key experimental and logical workflows related to **isooctyl acrylate**.





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References

- 1. benchchem.com [benchchem.com]
- 2. Isooctyl Acrylate|CAS 29590-42-9|High-Purity Reagent benchchem.com
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
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